Technical Support Center: Menin-MLL Inhibitor 19

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Compound of Interest

Compound Name:	*Menin-MLL inhibitor 19*
Cat. No.:	*B8198329*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Menin-MLL inhibitor 19**.

Frequently Asked Questions (FAQs)

Q1: What is the primary recommended solvent for **Menin-MLL inhibitor 19**?

A1: The primary recommended solvent for **Menin-MLL inhibitor 19** is Dimethyl Sulfoxide (DMSO). It is soluble in DMSO up to 200 mg/mL with the aid of ultrasonication[1].

Q2: Can I dissolve **Menin-MLL inhibitor 19** directly in aqueous buffers like PBS?

A2: Direct dissolution in aqueous buffers is not recommended due to the inhibitor's low aqueous solubility. For in vitro cell-based assays, it is advised to first prepare a concentrated stock solution in DMSO and then dilute it with the aqueous experimental medium to the final desired concentration. Ensure the final DMSO concentration is compatible with your experimental system and include a vehicle control.

Q3: How should I prepare **Menin-MLL inhibitor 19** for in vivo animal studies?

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A3: For in vivo experiments, a stock solution in DMSO should be prepared first. This stock can then be formulated using various co-solvents to ensure solubility and bioavailability. It is recommended to prepare these formulations fresh on the day of use[2].

Q4: What are the recommended storage conditions for **Menin-MLL inhibitor 19**?

A4: The solid compound should be stored at 4°C, sealed, and protected from moisture. Stock solutions in DMSO can be stored at -20°C for up to one month or at -80°C for up to six months. To avoid degradation from repeated freeze-thaw cycles, it is best to aliquot the stock solution into single-use volumes[1][2].

Troubleshooting Guide

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Issue	Potential Cause	Recommended Solution
Precipitation upon dilution of DMSO stock in aqueous media.	The concentration of the inhibitor in the final aqueous solution exceeds its solubility limit. The final percentage of DMSO is too low to maintain solubility.	- Increase the final DMSO concentration in your working solution, ensuring it remains within the tolerance level of your cells or assay. - Decrease the final concentration of the inhibitor. - Consider using a formulation with co-solvents such as PEG300 or Tween-80 for better solubility in aqueous solutions[1][2]. - Gentle warming and/or sonication may aid in re-dissolving the precipitate[2].
Inconsistent or weaker than expected biological activity.	Degradation of the inhibitor due to improper storage or handling. Inaccurate concentration of the stock solution.	- Ensure the stock solution has been stored correctly at -20°C or -80°C and has not undergone multiple freeze-thaw cycles[1][2]. - Prepare fresh stock solutions. - Verify the concentration of your stock solution using a suitable analytical method if possible.
Cloudy or unclear solution after preparation.	Incomplete dissolution of the inhibitor.	- Use ultrasonication to aid in the dissolution of the inhibitor in DMSO[1]. - For in vivo formulations, ensure thorough mixing after the addition of each co-solvent[2].

Quantitative Solubility Data

Solvent	Concentration	Method
DMSO	200 mg/mL (309.74 mM)	Requires ultrasonication[1]

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Note: Quantitative solubility data for other common organic solvents such as ethanol or methanol for **Menin-MLL inhibitor 19** is not readily available in the searched resources. It is recommended to perform small-scale solubility tests before preparing large volumes.

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

- Weigh out a precise amount of **Menin-MLL inhibitor 19** (Molecular Weight: 645.70 g/mol).
- Add the appropriate volume of high-purity DMSO to achieve a 10 mM concentration. For example, to 1 mg of the inhibitor, add 154.87 µL of DMSO.
- Vortex and/or sonicate the mixture until the inhibitor is completely dissolved.
- Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

Preparation of an In Vivo Formulation (Example)

This protocol is for preparing a working solution with a final concentration of ≥ 5 mg/mL[1][2].

- Prepare a 50 mg/mL stock solution of **Menin-MLL inhibitor 19** in DMSO.
- To prepare 1 mL of the final formulation, sequentially add the following, ensuring complete mixing after each addition:
  - 400 µL of PEG300
  - 100 µL of the 50 mg/mL DMSO stock solution
  - 50 µL of Tween-80
  - 450 µL of saline
- The final concentration of the components will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- This formulation should be prepared fresh before each use.

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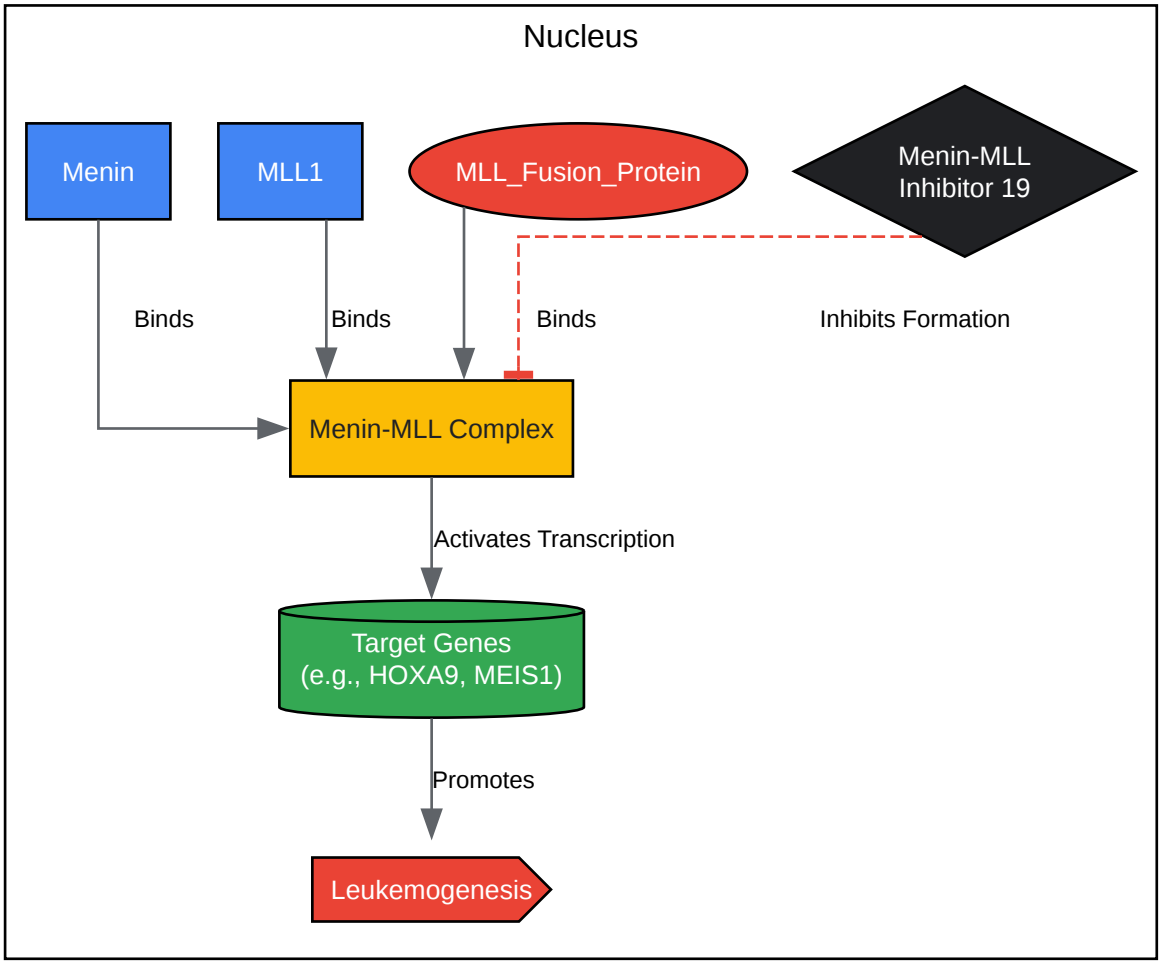
Signaling Pathway and Experimental Workflow Diagrams



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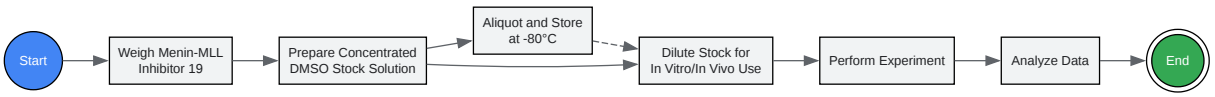
Caption: The Menin-MLL signaling pathway and the inhibitory action of **Menin-MLL inhibitor 19**.



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Caption: A general experimental workflow for using **Menin-MLL inhibitor 19**.

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References

- 1. Menin-MLL inhibitor 19 - CAS:2360487-93-8 - KKL Med Inc. [kklmed.com]
- 2. medchemexpress.com [medchemexpress.com]
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